

4-Methoxy-3-methylbutan-2-one physical and chemical properties

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Compound of Interest

Compound Name: 4-Methoxy-3-methylbutan-2-one

Cat. No.: B084841

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An In-depth Technical Guide on 4-Methoxy-3-methylbutan-2-one

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical, chemical, and spectral properties of **4-Methoxy-3-methylbutan-2-one**, a ketone of interest in various chemical research domains. This document summarizes its known characteristics and provides context for its scientific identification and handling.

Core Chemical Identity

4-Methoxy-3-methylbutan-2-one is a ketone with the systematic IUPAC name **4-methoxy-3-methylbutan-2-one**.^{[1][2]} Its chemical structure consists of a butane backbone with a ketone functional group at the second carbon, a methyl group at the third, and a methoxy group attached to the fourth carbon.

Identifier	Value	Source
IUPAC Name	4-methoxy-3-methylbutan-2-one	[1] [2]
CAS Number	14539-67-4	[1] [2]
Molecular Formula	C ₆ H ₁₂ O ₂	[1] [2]
Molecular Weight	116.16 g/mol	[1] [2]
Canonical SMILES	<chem>CC(COC)C(=O)C</chem>	[1] [2]
InChI	InChI=1S/C6H12O2/c1-5(4-8-3)6(2)7/h5H,4H2,1-3H3	[1] [2]
InChIKey	QFHUGPZHHLXOBK-UHFFFAOYSA-N	[1] [2]

Physicochemical Properties

While experimental data for some physical properties of **4-Methoxy-3-methylbutan-2-one** are not readily available in the public domain, computed properties provide valuable estimates.

Property	Value	Notes
XLogP3	0.3	Computed by XLogP3 3.0 [1] [2]
Topological Polar Surface Area	26.3 Å ²	Computed
Hydrogen Bond Donor Count	0	Computed
Hydrogen Bond Acceptor Count	2	Computed
Rotatable Bond Count	3	Computed

Spectral Data

Spectral analysis is crucial for the structural elucidation and purity assessment of chemical compounds.

Mass Spectrometry

A GC-MS spectrum is available for **4-Methoxy-3-methylbutan-2-one**, which can be a valuable tool for its identification in complex mixtures.^{[1][2]}

Infrared Spectroscopy

A vapor phase IR spectrum has been recorded for this compound.^{[1][2]} This spectrum would typically show characteristic absorption bands for the carbonyl (C=O) stretching of the ketone and C-O stretching of the ether group.

Due to the proprietary nature of the spectral database, the actual spectra are not reproduced here. Researchers are advised to consult the referenced databases for detailed spectral information.

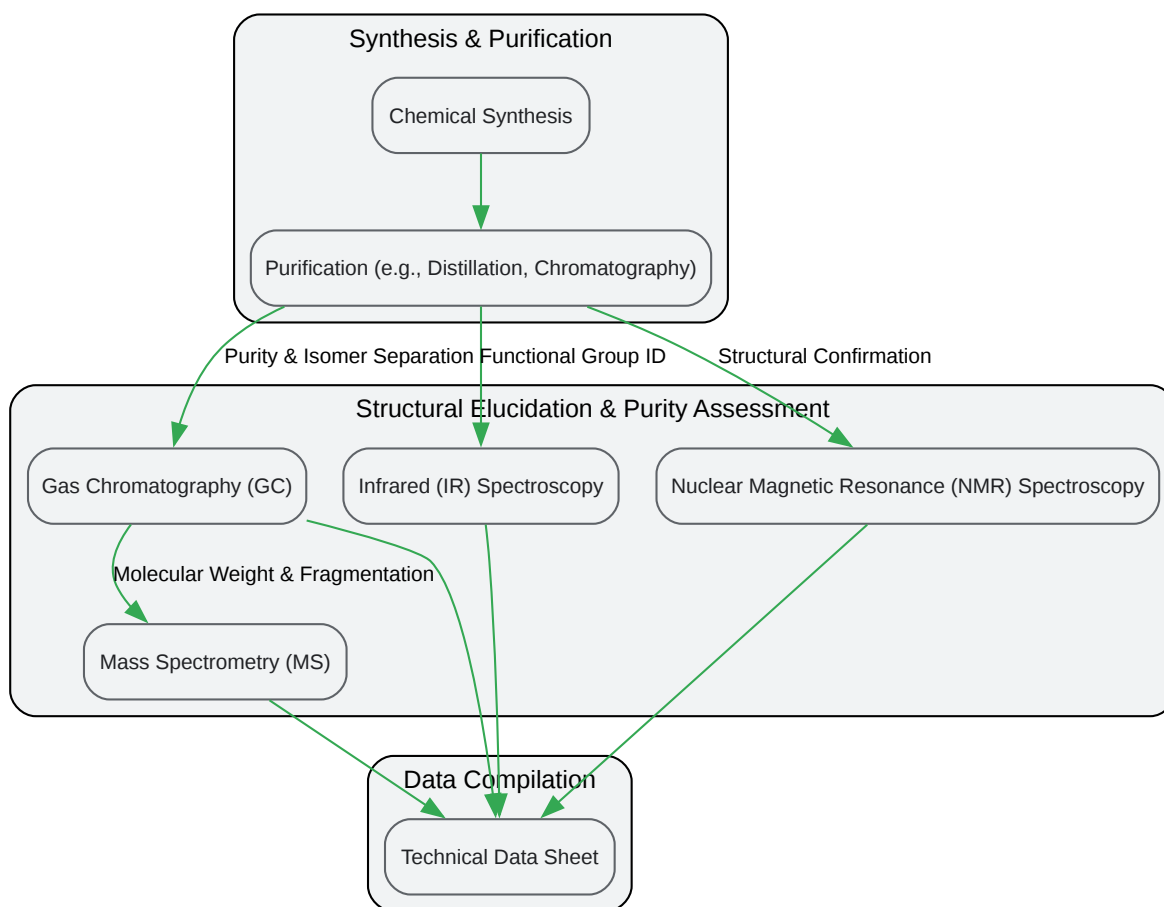
Experimental Protocols

Detailed experimental protocols for the synthesis and analysis of **4-Methoxy-3-methylbutan-2-one** are not widely published in readily accessible literature. General synthetic routes to similar ketones might involve the alkylation of a suitable enolate or the oxidation of a corresponding secondary alcohol.

For analysis, Gas Chromatography (GC) coupled with Mass Spectrometry (GC-MS) is a standard method for the identification and quantification of volatile compounds like **4-Methoxy-3-methylbutan-2-one**.

Logical Relationship of Analytical Techniques

The following diagram illustrates a typical workflow for the characterization of a chemical standard like **4-Methoxy-3-methylbutan-2-one**.



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Caption: Workflow for Synthesis and Characterization.

Safety and Handling

Based on the available GHS information, **4-Methoxy-3-methylbutan-2-one** is classified as a flammable liquid and vapor.[1][2] It is also reported to cause skin irritation, serious eye irritation, and may cause respiratory irritation.[1][2] Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when handling this compound. Work should be conducted in a well-ventilated area or a fume hood.

Conclusion

This technical guide consolidates the currently available information on **4-Methoxy-3-methylbutan-2-one**. While foundational identity and safety data are established, a notable gap exists in the public domain regarding experimentally determined physical properties and detailed experimental protocols. Researchers working with this compound are encouraged to perform their own characterizations and to consult specialized chemical databases for more in-depth spectral data. The provided information serves as a crucial starting point for any scientific investigation involving **4-Methoxy-3-methylbutan-2-one**.

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References

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